

6-Bromo-3-chloropyrazine-2-carbonitrile safety and handling

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 6-Bromo-3-chloropyrazine-2-carbonitrile

Cat. No.: B1377222

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An In-depth Technical Guide to the Safe Handling and Management of **6-Bromo-3-chloropyrazine-2-carbonitrile**

Authored by: A Senior Application Scientist

This guide provides a comprehensive overview of the essential safety protocols, handling procedures, and risk mitigation strategies for **6-Bromo-3-chloropyrazine-2-carbonitrile**. Designed for researchers, chemists, and professionals in drug development, this document synthesizes critical data from safety data sheets, chemical suppliers, and reactivity studies to ensure the safe and effective use of this important synthetic intermediate.

Compound Profile and Hazard Identification

6-Bromo-3-chloropyrazine-2-carbonitrile is a heterocyclic organic compound utilized as a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[1][2]} Its unique structure, featuring a pyrazine ring substituted with bromine, chlorine, and a cyano group, imparts a specific reactivity profile that is valuable for constructing complex molecules.^{[3][4]} However, this reactivity also necessitates a thorough understanding of its potential hazards.

Chemical and Physical Properties

A clear understanding of the compound's physical properties is the foundation of safe handling. These properties dictate storage conditions, potential exposure routes, and appropriate

emergency responses.

Property	Value	Source(s)
CAS Number	1257072-34-6	[5] [6]
Molecular Formula	C ₅ HBrClN ₃	[7] [8]
Molecular Weight	218.44 g/mol	[6] [7]
Appearance	Solid (Form not specified)	[1]
Boiling Point	281.1±35.0 °C at 760 mmHg (Predicted)	[6]
Storage Temperature	2-8 °C, under inert gas (Nitrogen or Argon)	[1] [7]

GHS Hazard Classification and Statements

While a fully investigated toxicological profile is not available for this specific compound, data for the compound and structurally similar halogenated pyrazines indicate several potential hazards.[\[9\]](#) The GHS classification provided by suppliers serves as the primary guide for risk assessment.

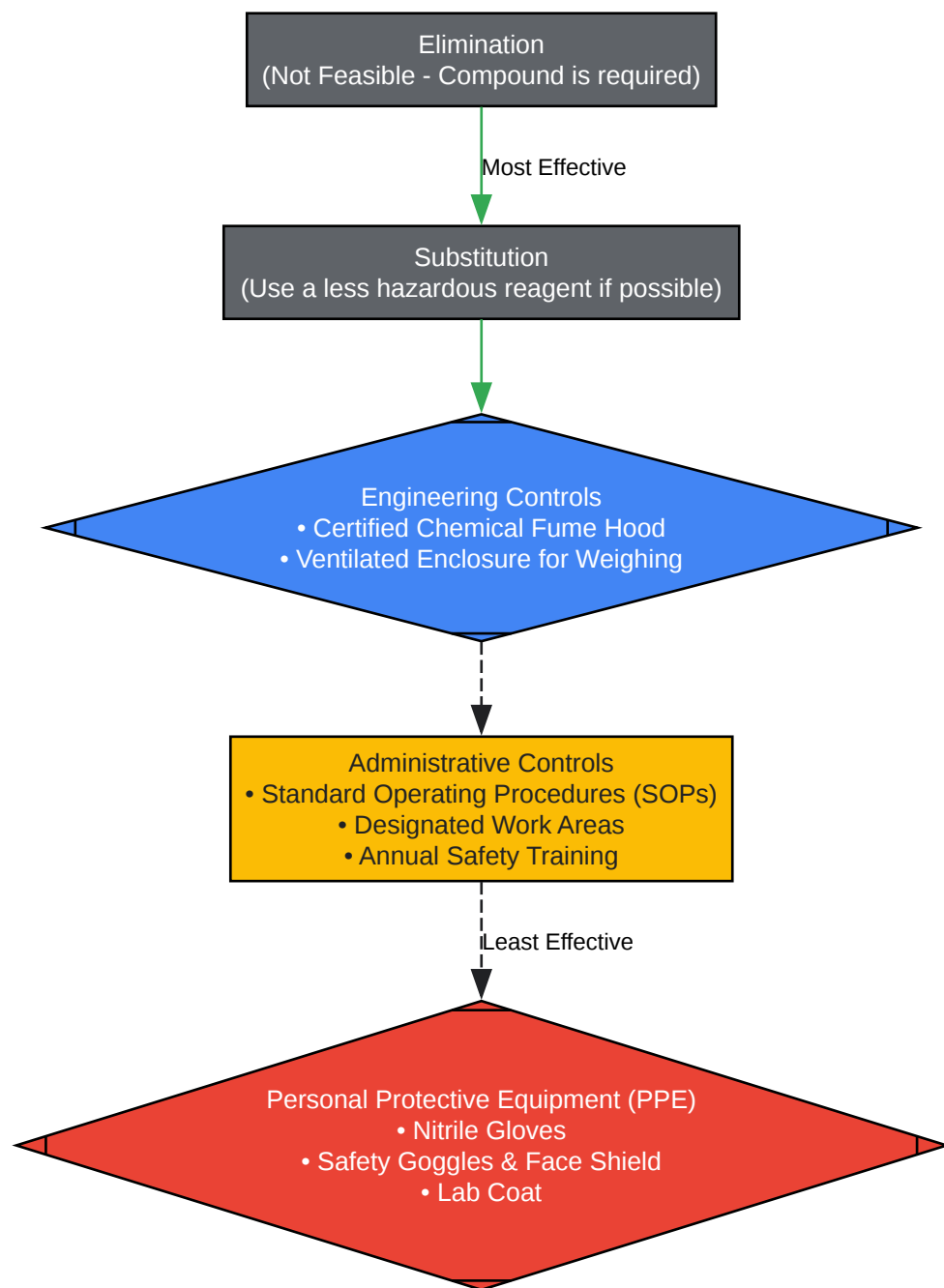
Hazard Class	GHS Pictogram	Signal Word	Hazard Statement(s)	Source(s)
Acute Toxicity, Oral	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed	[6] [10]
Skin Corrosion/Irritation	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation	[6] [10]
Serious Eye Damage/Irritation	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation	[6] [10]
Specific Target Organ Toxicity	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation	[6] [10]

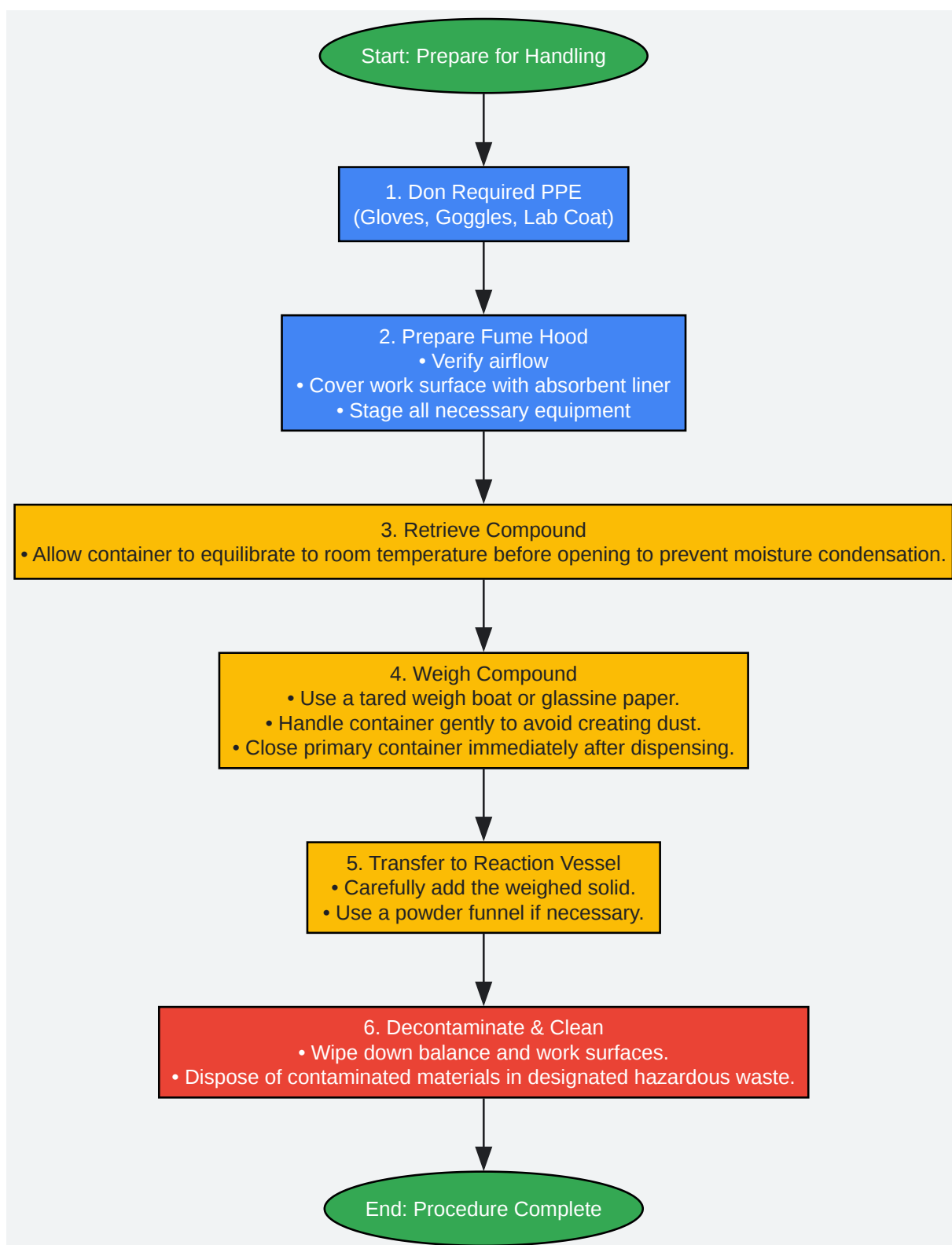
Note: Some suppliers also list H312 (Harmful in contact with skin) and H332 (Harmful if inhaled) for similar compounds, warranting a cautious approach that assumes higher toxicity. [\[10\]](#)

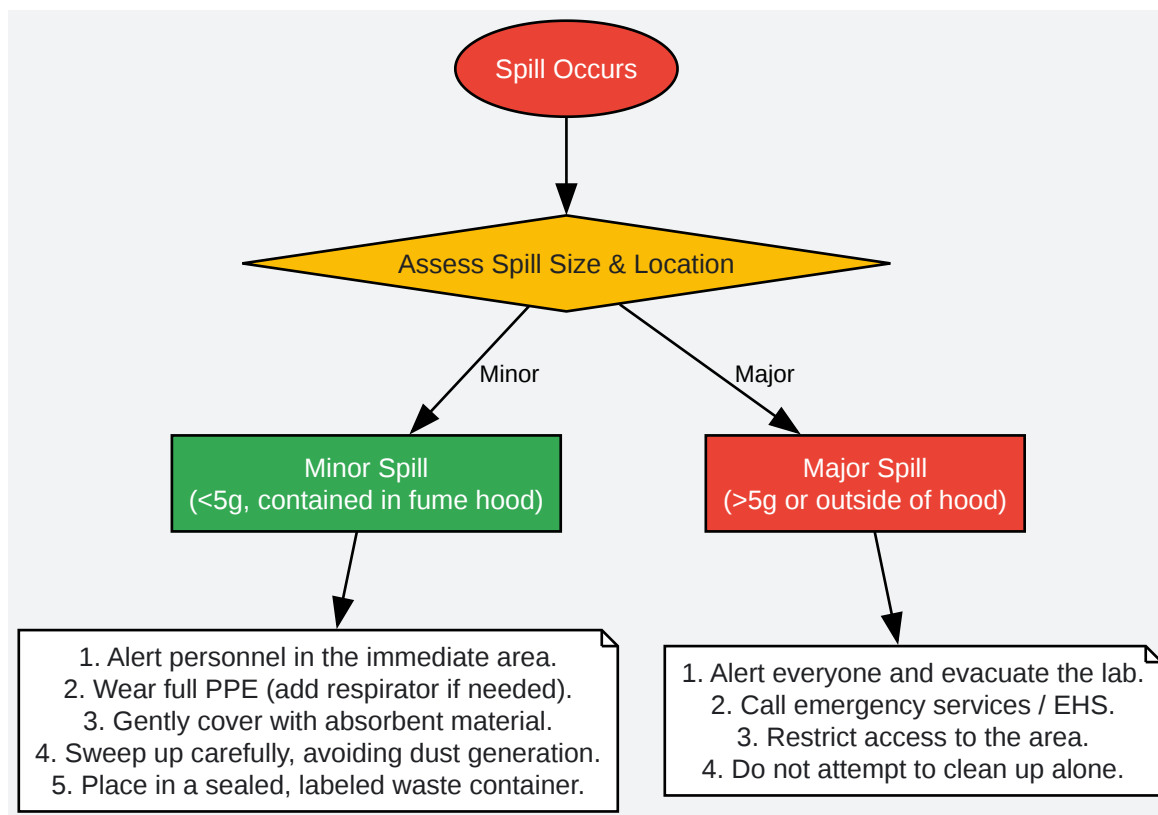
Risk Mitigation and Hierarchy of Controls

Effective safety management relies on a multi-layered approach known as the hierarchy of controls. This framework prioritizes the most effective measures for reducing risk.

Hierarchy of Controls for 6-Bromo-3-chloropyrazine-2-carbonitrile







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- To cite this document: BenchChem. [6-Bromo-3-chloropyrazine-2-carbonitrile safety and handling]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1377222#6-bromo-3-chloropyrazine-2-carbonitrile-safety-and-handling]

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